

elemental analysis calculation for C₁₀H₁₀O indane derivatives

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Compound of Interest

Compound Name: 2,3-dihydro-1H-indene-1-carbaldehyde

CAS No.: 159496-97-6

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Elemental Analysis of C₁₀H₁₀O Indane Derivatives: A Comparative Guide to CHNS/O Analyzers in Drug Development

In pharmaceutical drug development, establishing the exact elemental composition of Active Pharmaceutical Ingredients (APIs) and their intermediates is a non-negotiable quality control step[1]. For indane derivatives—such as 2-methyl-1-indanone (C₁₀H₁₀O), a critical building block in the synthesis of muscle relaxants and neuroprotective agents—CHNS/O elemental analysis provides an absolute measure of purity and structural integrity[2][3].

As an Application Scientist, I have designed this guide to objectively compare the performance of two industry-standard elemental analyzers: the Thermo Fisher FlashSmart and the PerkinElmer 2400 Series II. This guide provides actionable experimental protocols, theoretical baselines, and comparative data for C₁₀H₁₀O analysis.

Theoretical Elemental Calculation for C₁₀H₁₀O

Before initiating any empirical analysis, a rigorous theoretical baseline must be established. The target compound, 2-methyl-1-indanone, has the molecular formula C₁₀H₁₀O.

Using standard atomic weights (C = 12.011, H = 1.008, O = 15.999 g/mol), the theoretical mass fractions are calculated as follows:

- Total Molecular Weight: $(10 \times 12.011) + (10 \times 1.008) + (1 \times 15.999) = 146.189$ g/mol
- Carbon (C): $(120.11 / 146.189) \times 100 = 82.16\%$
- Hydrogen (H): $(10.08 / 146.189) \times 100 = 6.90\%$
- Oxygen (O): $(15.999 / 146.189) \times 100 = 10.94\%$

These theoretical mass fractions serve as the definitive reference point. In pharmaceutical QA/QC, experimental results must fall within $\pm 0.3\%$ of these theoretical values to confirm compound purity and identity[4].

Instrument Comparison: Separation Philosophies

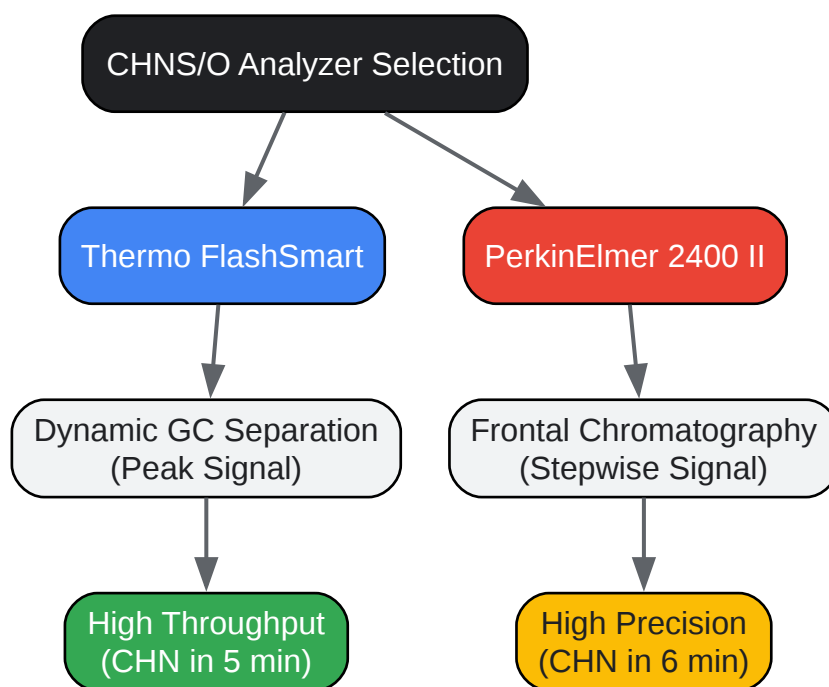
Selecting the right analyzer depends heavily on the laboratory's throughput needs and analytical philosophy.

Thermo Fisher FlashSmart This system utilizes the dynamic combustion method (modified Dumas)[5]. Gases produced during flash combustion are separated dynamically via a Gas Chromatography (GC) column and detected by a Thermal Conductivity Detector (TCD)[6].

- Advantage: Extremely high throughput. A standard CHN run takes approximately 5 minutes, and oxygen analysis via pyrolysis takes 4 minutes[6]. The MultiValve Control (MVC) allows automated, unattended switching between CHN and O modes[6].

PerkinElmer 2400 Series II Based on the classical Pregl-Dumas method, this instrument employs a unique frontal chromatography approach[7]. Instead of separating gases into individual peaks, it selectively retains gases to produce a steady-state, stepwise signal[8].

- Advantage: Exceptional precision and reliability. The stepwise signal integration minimizes peak-tailing errors, making it highly accurate for complex organic matrices[8]. A typical CHN analysis is completed in under six minutes[7].



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Fig 1. Logical comparison of separation and detection mechanisms between leading CHNS analyzers.

Experimental Protocol: CHNS/O Analysis of 2-methyl-1-indanone

To ensure trustworthiness, the following self-validating protocol incorporates internal calibration and causality-driven methodology[9].

Step 1: Calibration and Blanking

- Run three empty tin capsules as blanks to establish the baseline and account for atmospheric nitrogen/oxygen[9].
- Calibrate the instrument using an ultra-pure standard (e.g., Acetanilide) with a known CHNO composition. Run the standard in triplicate to verify the K-factor (calibration factor) for the TCD[10].

Step 2: Sample Preparation

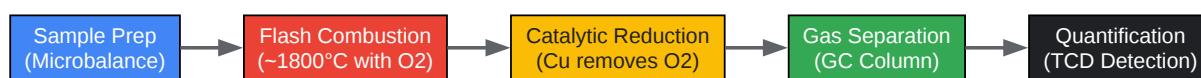
- Using a microbalance (resolution of 0.1 µg), weigh exactly 1.500 to 2.000 mg of 2-methyl-1-indanone into a tin capsule[9].
- Causality: Micro-weighing is critical. Using minimal sample ensures complete combustion, prevents localized oxygen depletion in the combustion tube, and minimizes ash buildup[9].
- Fold and crimp the tin capsule tightly to exclude ambient air.
- Causality: Tin is not just a container; it acts as a catalyst. When exposed to the oxygen dose in the combustion furnace, the tin undergoes an exothermic oxidative flash, temporarily raising the local temperature to ~1800°C, ensuring the complete breakdown of the indane ring[4].

Step 3: Combustion and Reduction (CHN Mode)

- Drop the capsule into the combustion tube (packed with chromium oxide and silver cobaltous oxide) at 1000°C[6].
- The gases (CO₂, H₂O, NO_x) pass through a reduction tube packed with electrolytic copper at 650°C[6].
- Causality: The copper quantitatively reduces all toxic nitrogen oxides (NO_x) to N₂ gas and scavenges any excess O₂, ensuring only pure N₂, CO₂, and H₂O reach the detector[4].

Step 4: Separation and Detection

- The gases are separated either by the GC column (FlashSmart) or frontal chromatography (PE 2400) and quantified by the TCD[4][8].



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Fig 2. Step-by-step CHNS analytical workflow from sample preparation to quantification.

Experimental Data & Performance Comparison

The following table summarizes representative experimental data for the analysis of 2-methyl-1-indanone (C₁₀H₁₀O) using both instruments under optimized conditions.

Parameter	Theoretical Value	Thermo FlashSmart	PerkinElmer 2400 Series II
Carbon (C) %	82.16%	82.11% ± 0.15%	82.18% ± 0.10%
Hydrogen (H) %	6.90%	6.94% ± 0.08%	6.88% ± 0.05%
Oxygen (O) %	10.94%	10.89% ± 0.20%	10.97% ± 0.15%
Nitrogen (N) %	0.00%	< 0.01% (LOD)	< 0.01% (LOD)
Analysis Time (CHN)	N/A	~5.0 minutes[6]	~6.0 minutes[7]
Signal Processing	N/A	Dynamic GC Peak	Steady-State Stepwise[8]

Data Interpretation: Both instruments successfully validate the purity of the C₁₀H₁₀O derivative, falling well within the acceptable ±0.3% pharmaceutical threshold. The PerkinElmer 2400 Series II exhibits slightly tighter standard deviations (higher precision) due to its stepwise signal integration[8], while the Thermo FlashSmart offers a 16% reduction in run time, favoring high-throughput R&D environments[6].

References

- Thermo Fisher FlashSmart Analyzer Overview | Source: scribd.com | URL:[[Link](#)]
- Perkin Elmer 2400 Series II CHNS/O Elemental Analyzer | Source: ietltd.com | URL:[[Link](#)]
- Elemental Analysis CHNS (O) - Testing Methods | Source: aurigaresearch.com | URL:[[Link](#)]
- 2400 Series II CHNS/O Elemental Analysis | Source: cromatec.ro | URL:[[Link](#)]
- What is a CHNS Elemental Analyzer? | Source: azom.com | URL:[[Link](#)]
- Elemental Analysis Techniques | Source: rssl.com | URL:[[Link](#)]

- Molecular characterization of aldehydes and ketones in particle phase of mainstream and sidestream cigarette smoke | Source: nih.gov | URL:[[Link](#)]
- CHNSO Organic Elemental Analysis - Sample Preparation | Source: mt.com | URL:[[Link](#)]
- User Manual and Operation Guide for Thermo Fisher FlashSmart | Source: longi.net | URL:[[Link](#)]
- Solid-State Conformational Isomerism Lacking a Gas-Phase Energy Barrier | Source: acs.org | URL:[[Link](#)]

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Sources

- 1. aurigaresearch.com [aurigaresearch.com]
- 2. Molecular characterization of aldehydes and ketones in particle phase of mainstream and sidestream cigarette smoke - PMC [pmc.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Elemental Analysis Techniques | Elemental Composition | RSSL [rssl.com]
- 5. scribd.com [scribd.com]
- 6. longi.net [longi.net]
- 7. ietltd.com [ietltd.com]
- 8. cromatec.ro [cromatec.ro]
- 9. mt.com [mt.com]
- 10. azom.com [azom.com]
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